

A Comprehensive Technical Guide to 4-Iodotetrahydro-2H-pyran

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Compound of Interest

Compound Name: 4-iodotetrahydro-2H-pyran

Cat. No.: B1306222

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and reactivity of **4-iodotetrahydro-2H-pyran**, a key building block in modern organic synthesis. The information is curated for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

Core Chemical Properties

4-Iodotetrahydro-2H-pyran, also known as 4-iodooxane, is a functionalized cyclic ether.^{[1][2]} Its unique structure, featuring a reactive iodine atom on a tetrahydropyran ring, makes it a valuable intermediate for introducing this saturated heterocyclic moiety into more complex molecules.^{[2][3]} The physical and chemical properties of this compound are summarized below.

Property	Value	Reference
CAS Number	25637-18-7	[4][5]
Molecular Formula	C ₅ H ₉ IO	[4][5]
Molecular Weight	212.03 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[1][6]
Boiling Point	79 °C	[4]
Density	1.77 ± 0.1 g/cm ³ (Predicted)	[4]
Refractive Index	1.5471	[4]
Storage Temperature	2-8°C, protect from light	[4]

Synthesis of 4-Iodotetrahydro-2H-pyran

The most common laboratory synthesis of **4-iodotetrahydro-2H-pyran** involves the iodination of tetrahydro-2H-pyran-4-ol. This reaction typically proceeds via an Appel-type reaction using triphenylphosphine and iodine.

Experimental Protocol: Iodination of Tetrahydro-2H-pyran-4-ol[4]

A detailed experimental protocol for the synthesis of **4-iodotetrahydro-2H-pyran** is outlined below.

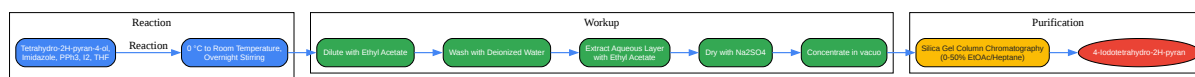
Materials:

Reagent	Molar Mass (g/mol)	Amount (g)	Moles (mmol)
Tetrahydro-2H-pyran-4-ol	102.13	2.0	19.58
Imidazole	68.08	1.600	23.50
Triphenylphosphine	262.29	5.39	20.56
Iodine	253.81	5.96	23.50
Tetrahydrofuran (THF)	-	78.4 mL	-
Ethyl acetate	-	-	-
Deionized water	-	-	-
Anhydrous sodium sulfate	-	-	-

Procedure:

- To a round bottom flask, add tetrahydro-2H-pyran-4-ol (2.0 g, 19.58 mmol), imidazole (1.600 g, 23.50 mmol), triphenylphosphine (5.39 g, 20.56 mmol), and tetrahydrofuran (39.2 mL).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of iodine (5.96 g, 23.50 mmol) in tetrahydrofuran (39.2 mL) dropwise with stirring.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring overnight.
- Upon reaction completion, dilute the mixture with ethyl acetate and wash with deionized water.
- Back-extract the aqueous layer with ethyl acetate.

- Combine all organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel, eluting with a gradient of 0-50% ethyl acetate in heptane, to yield **4-iodotetrahydro-2H-pyran** as a clarified light yellow oil (2.67 g, 12.59 mmol, 64.3% yield).[4]



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Caption: Synthetic workflow for **4-iodotetrahydro-2H-pyran**.

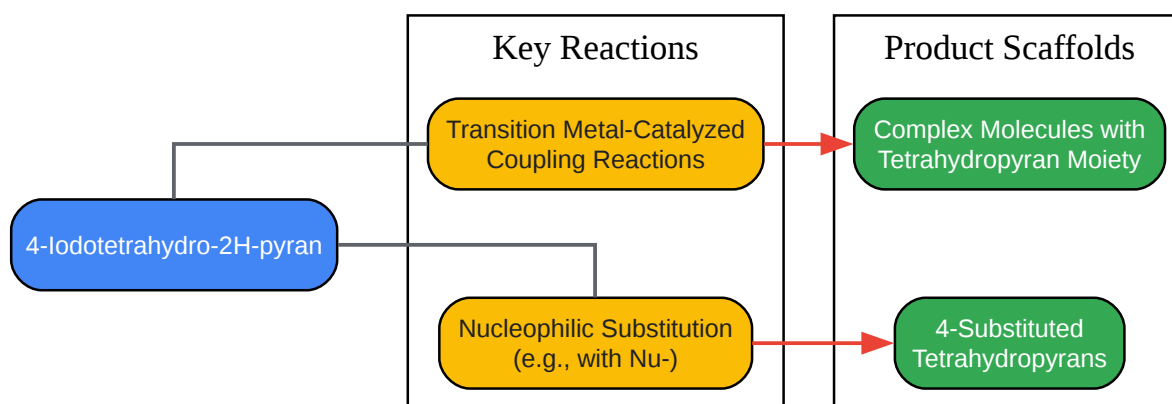
Reactivity and Applications

The primary utility of **4-iodotetrahydro-2H-pyran** in chemical synthesis lies in the reactivity of the carbon-iodine bond.[3] The iodine atom is a good leaving group, making the C4 position susceptible to nucleophilic attack. This allows for the facile introduction of the tetrahydropyran moiety into a wide range of molecules.[1][2]

Common reactions involving **4-iodotetrahydro-2H-pyran** include:

- Nucleophilic Substitution:** Reaction with various nucleophiles (e.g., amines, alkoxides, thiolates, carbanions) to form new carbon-heteroatom or carbon-carbon bonds.
- Coupling Reactions:** Participation in transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) to form more complex architectures.

Due to its versatility, **4-iodotetrahydro-2H-pyran** is a valuable intermediate in the synthesis of pharmaceuticals and other biologically active compounds where the tetrahydropyran scaffold is a common structural motif.[2][3]



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Iodotetrahydro-2H-pyran | CymitQuimica [cymitquimica.com]
- 3. nbinnno.com [nbinnno.com]
- 4. 4-IODOTETRAHYDRO-2H-PYRAN CAS#: 25637-18-7 [m.chemicalbook.com]
- 5. 4-iodotetrahydro-2H-pyran | C₅H₉IO | CID 2795506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
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